

The Morpholine-Derived Dichloromethyleneiminium Salt: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-(Dichloromethylene)morpholin-4-ium
CAS No.: 790600-30-5
Cat. No.: B3043212

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An In-depth Exploration of the Synthesis, History, and Applications of 4-(Dichloromethylene)morpholin-4-ium Chloride

Introduction: The Iminium Salt Family and the Rise of a Versatile Reagent

The family of iminium salts, characterized by a positively charged nitrogen atom double-bonded to a carbon, represents a cornerstone of modern organic synthesis. These powerful electrophiles serve as invaluable intermediates in a vast array of chemical transformations, from the construction of complex heterocyclic systems to the activation of carboxylic acids for peptide coupling. Among the most prominent members of this class is N,N-dimethyl-N-(dichloromethylene)ammonium chloride, widely known as Viehe's salt, which has seen extensive use as a versatile reagent since its popularization.

This technical guide focuses on a lesser-documented yet equally potent analog: **4-(Dichloromethylene)morpholin-4-ium** chloride. By replacing the dimethylamino moiety of Viehe's salt with a morpholine ring, unique electronic and steric properties are conferred upon the molecule, influencing its reactivity, stability, and potential applications. This document will provide a detailed exploration of the probable synthesis, historical context, and theoretical applications of this morpholine-derived dichloromethyleneiminium salt, offering researchers and drug development professionals a comprehensive resource for understanding and utilizing this powerful chemical entity. The presence of the ether oxygen in the morpholine ring withdraws electron density from the nitrogen, rendering it less nucleophilic and less basic than similarly structured secondary amines like piperidine[1][2]. This fundamental property influences the formation and reactivity of its corresponding iminium salt.

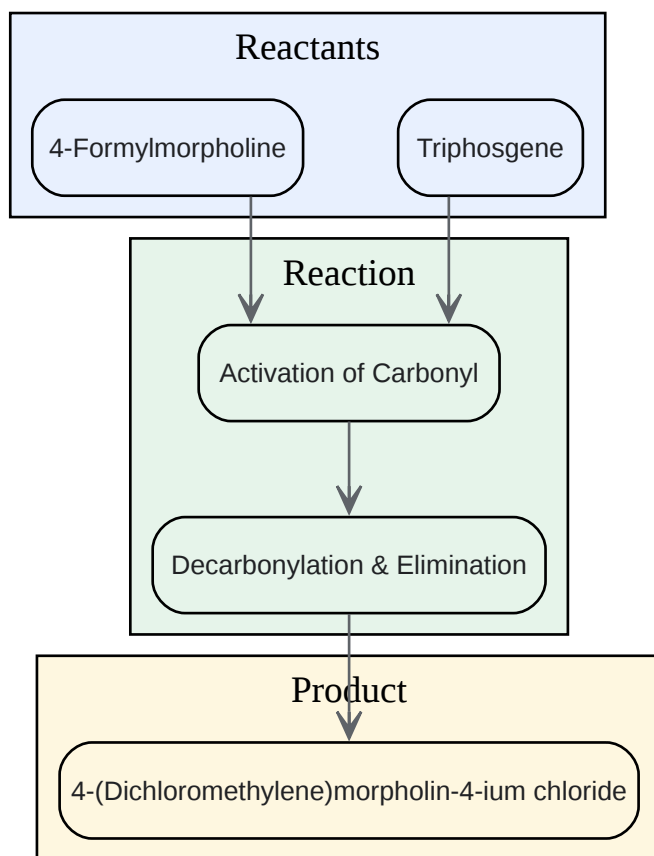
PART 1: Synthesis and Mechanistic Insights

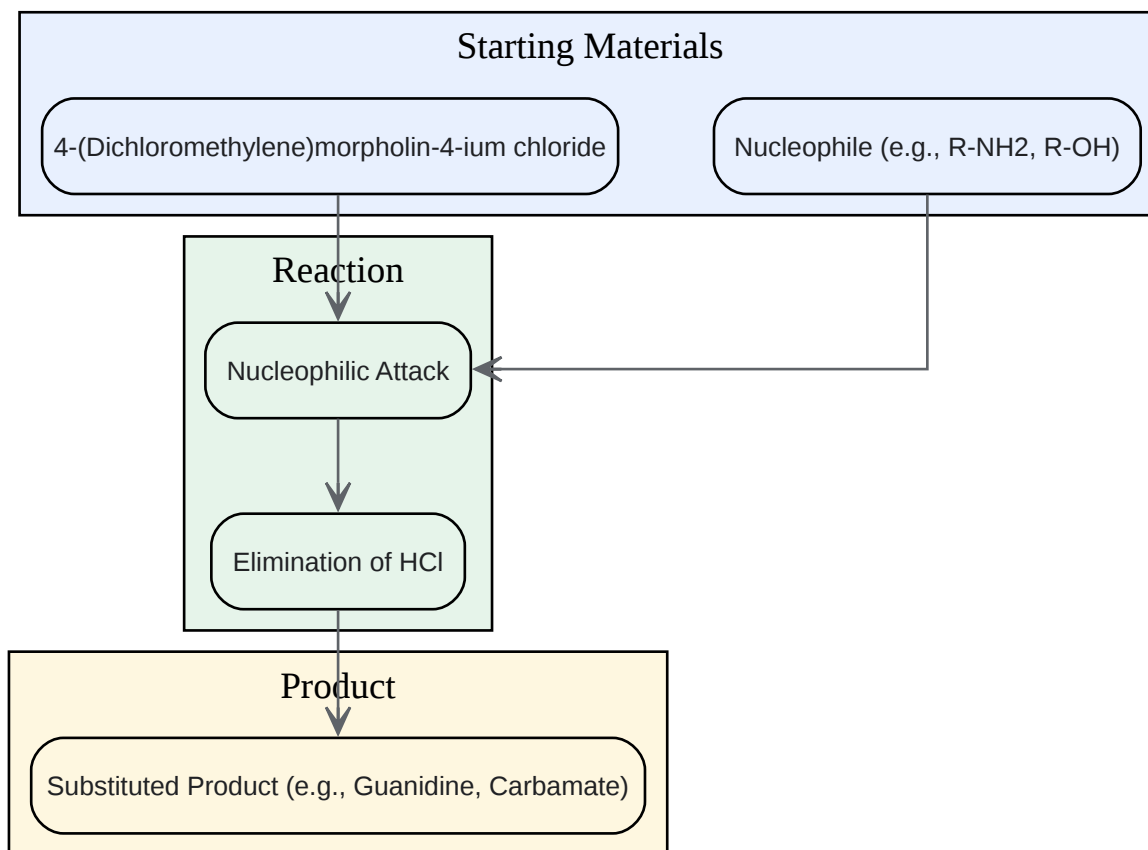
While a definitive, published historical synthesis of **4-(Dichloromethylene)morpholin-4-ium** chloride is not readily available in the chemical literature, its preparation can be confidently extrapolated from the well-established synthesis of analogous iminium salts, particularly the reaction of tertiary amides with phosgene or its safer solid equivalent, triphosgene. The logical precursor for the synthesis of **4-(Dichloromethylene)morpholin-4-ium** chloride is 4-formylmorpholine.

The proposed synthesis involves the reaction of 4-formylmorpholine with a chlorinating agent such as phosgene, oxalyl chloride, or triphosgene. Triphosgene is often preferred due to its solid nature, which makes it easier and safer to handle compared to gaseous phosgene[3].

The reaction proceeds through a putative mechanism involving the initial activation of the formyl group by the chlorinating agent. This is followed by the elimination of carbon dioxide and a proton to generate the stable dichloromethyleneiminium salt.

Proposed Synthetic Pathway





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Sources

- 1. atamankimya.com [atamankimya.com]
- 2. Morpholine: Application, synthesis and toxicity_Chemicalbook [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
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